

Applications of 11-Aminoundecanoic Acid in Polymer Chemistry: A Technical Guide

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Compound of Interest

Compound Name: 11-Aminoundecanoic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

11-Aminoundecanoic acid (11-AUA), a bio-based monomer derived from castor oil, serves as a critical building block in the synthesis of high-performance polyamides. Its unique chemical structure, featuring a terminal amine and a carboxylic acid group separated by a ten-carbon aliphatic chain, imparts a distinct set of properties to the resulting polymers. This technical guide provides an in-depth exploration of the applications of **11-aminoundecanoic acid** in polymer chemistry, with a primary focus on the synthesis, properties, and diverse applications of Polyamide 11 (Nylon-11). Furthermore, this guide will delve into the emerging biomedical applications of 11-AUA-based polymers, including their use in drug delivery and tissue engineering.

Core Application: Synthesis of Polyamide 11 (Nylon-11)

The most significant application of **11-aminoundecanoic acid** is as the monomer for the production of Polyamide 11, a high-performance bioplastic.^[1] The polymerization of 11-AUA proceeds via a self-condensation reaction, where the amine group of one monomer reacts with the carboxylic acid group of another, forming an amide bond and releasing a molecule of water. This process is typically carried out at high temperatures through melt polycondensation.^[2]

Experimental Protocols

1. Melt Polycondensation of **11-Aminoundecanoic Acid** to Synthesize Nylon-11

This protocol describes a general laboratory-scale procedure for the synthesis of Nylon-11.

Materials:

- **11-aminoundecanoic acid**
- Nitrogen gas (high purity)
- Chloroform
- Anhydrous ethanol

Equipment:

- 250 mL three-neck round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle with temperature controller
- Condenser
- Vacuum pump and gauge
- Beakers, filter funnel, and filter paper

Procedure:

- Place **11-aminoundecanoic acid** into the three-neck flask equipped with a magnetic stirrer, a nitrogen inlet, and a condenser.
- Purge the flask with high-purity nitrogen gas for 15-20 minutes to create an inert atmosphere.

- Begin heating the flask with stirring. Gradually increase the temperature to the melting point of **11-aminoundecanoic acid** (approximately 190-192°C).
- Once the monomer is melted, continue to heat the reaction mixture to around 220°C. Water will begin to evolve as the polycondensation reaction proceeds and will be removed through the condenser.
- After an initial period of atmospheric pressure reaction (e.g., 1-2 hours), gradually apply a vacuum to the system to facilitate the removal of water and drive the polymerization reaction to completion, thereby increasing the molecular weight of the polymer.
- Continue the reaction under vacuum for several hours (e.g., 3-5 hours) until the desired viscosity is achieved, indicating the formation of high molecular weight Polyamide 11.
- Cool the reactor to room temperature while maintaining the nitrogen atmosphere. The resulting solid polymer can be removed from the flask.
- For purification, the polymer can be dissolved in a suitable solvent like chloroform and then precipitated into a non-solvent such as anhydrous ethanol.
- Filter the precipitated polymer and dry it under vacuum at an elevated temperature (e.g., 80°C) for 12 hours to remove any residual solvent.

2. Synthesis of Poly(ester amide)s from Lactic Acid and **11-Aminoundecanoic Acid** via Melt Polycondensation

This protocol outlines the synthesis of a biodegradable poly(ester amide) (PEA).[\[3\]](#)[\[4\]](#)

Materials:

- L-lactic acid
- **11-aminoundecanoic acid**
- Chloroform
- Anhydrous ethanol

Equipment:

- 250 mL three-neck round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle with temperature controller
- Vacuum pump and gauge

Procedure:

- Add L-lactic acid and **11-aminoundecanoic acid** to the three-neck flask with a magnetic stirrer.
- Heat the mixture at 110°C under atmospheric pressure for 2 hours with stirring to dehydrate the reactants.
- Increase the temperature to 130°C and apply a reduced pressure of 13,300 Pa for 3 hours.
- Further, increase the temperature to 150°C under a reduced pressure of 13,300 Pa for another 4 hours to obtain a viscous, transparent oligomer.
- For the final polymerization, gradually heat the oligomer mixture to 180°C with stirring.
- Gradually reduce the pressure to 1,330 Pa over 1.5 hours and continue the reaction for another 10 hours.
- After cooling, dissolve the product in chloroform and precipitate it into anhydrous ethanol.
- Filter the resulting solid and dry it under vacuum at 80°C for 12 hours.[3]

Data Presentation: Properties of Polyamide 11 (Nylon-11)

The unique molecular structure of Nylon-11, with its long hydrocarbon chain between amide groups, results in a desirable combination of mechanical, thermal, and chemical properties.

Mechanical Properties	Test Method	Value
Tensile Strength	ISO 527	45 N/mm ²
Elongation at Break	ISO 527	270%
Tensile Modulus of Elasticity	ISO 527	1800 MPa
Hardness	ISO 2039	Shore D 83

Thermal Properties	Test Method	Value
Melting Point	ISO 3156	183°C
Coefficient of Linear Thermal Expansion	-	10 ⁻⁶ K ⁻¹

Physical and Electrical Properties	Test Method	Value
Density	ISO 1183	1.04 g/cm ³
Water Absorption (saturation @ 23°C)	ISO 62	2.5%
Surface Resistivity	IEC 60093	>10 ¹⁴ Ohm
Volume Resistivity	IEC 60093	>10 ¹⁴ Ohm cm

Industrial Applications of Nylon-11

Due to its excellent properties, Nylon-11 finds applications in a wide range of industries:

- Automotive: Fuel lines, connectors, and clips.
- Aerospace: Hydraulic and air-conditioning hoses, and cable sheathing.
- Oil and Gas: Flexible pipelines and umbilical lines.
- Electronics: Cable sheathing and connectors.

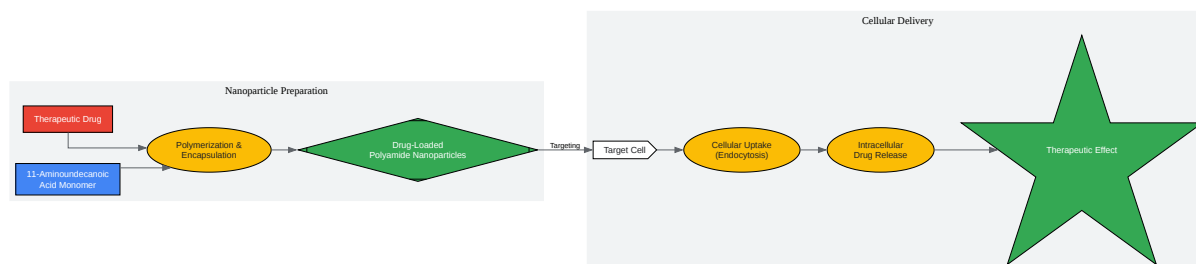
- Medical: Catheters and medical equipment components.
- Sporting Goods: Badminton shuttlecocks and ski top layers.^[1]

Biomedical Applications of 11-Aminoundecanoic Acid-Based Polymers

The biocompatibility and tunable properties of polymers derived from **11-aminoundecanoic acid** have led to their exploration in various biomedical applications, particularly in drug delivery and tissue engineering.

Drug Delivery Systems

Polymers based on 11-AUA can be formulated into nanoparticles or nanocapsules to encapsulate therapeutic agents. These delivery vehicles can protect the drug from degradation, control its release profile, and potentially target specific cells or tissues.



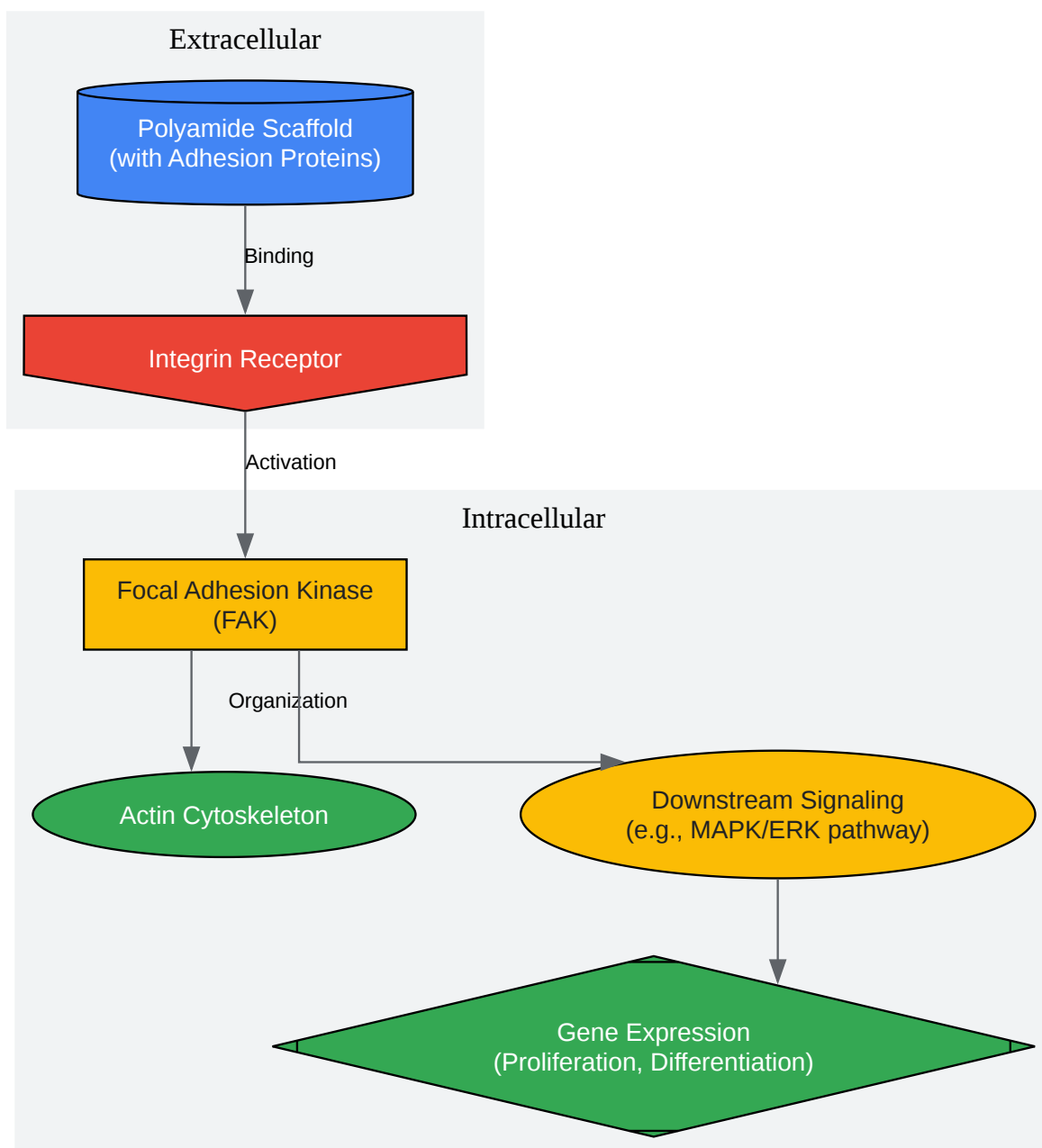
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Caption: Workflow for drug delivery using polyamide nanoparticles.

Tissue Engineering Scaffolds

Polymers derived from **11-aminoundecanoic acid** can be fabricated into porous scaffolds that mimic the extracellular matrix (ECM). These scaffolds provide a temporary support structure for cells to attach, proliferate, and differentiate, ultimately leading to the regeneration of new tissue. The surface properties of these scaffolds can be modified to enhance cell-material interactions and guide tissue formation.

The adhesion of cells to a biomaterial scaffold is a critical step in tissue regeneration and is often mediated by integrin receptors on the cell surface.



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Caption: Integrin signaling pathway in cell-scaffold interaction.

Conclusion

11-Aminoundecanoic acid is a versatile, bio-based monomer that plays a pivotal role in modern polymer chemistry. Its primary application in the synthesis of Polyamide 11 has led to the development of a high-performance thermoplastic with a wide array of industrial uses. Furthermore, the biocompatibility and tunable properties of 11-AUA-based polymers are paving the way for innovative solutions in the biomedical field, including advanced drug delivery systems and scaffolds for tissue regeneration. Continued research into the synthesis and modification of these polymers holds significant promise for the development of sustainable and high-performance materials for a variety of advanced applications.

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References

- 1. Nylon 11 - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. expresspolymlett.com [expresspolymlett.com]
- 4. Synthesis and characterization of poly(ester amide) from renewable resources through melt polycondensation | Semantic Scholar [semanticscholar.org]
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